

Physical and chemical properties of 3-Ethyl-4-methyl-3-pyrrolin-2-one

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Compound of Interest

Compound Name: **3-Ethyl-4-methyl-3-pyrrolin-2-one**

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An In-depth Technical Guide to 3-Ethyl-4-methyl-3-pyrrolin-2-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Ethyl-4-methyl-3-pyrrolin-2-one, a five-membered α,β -unsaturated lactam derivative, is a critical intermediate in modern medicinal chemistry.^{[1][2]} This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis, and its pivotal role in the synthesis of the antidiabetic drug Glimepiride. The information is curated to support researchers, scientists, and drug development professionals in their work with this versatile compound.

Physicochemical Properties

3-Ethyl-4-methyl-3-pyrrolin-2-one is typically a white to off-white crystalline powder.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **3-Ethyl-4-methyl-3-pyrrolin-2-one**

Property	Value	Source
IUPAC Name	3-ethyl-4-methyl-1,5-dihydro-2H-pyrrol-2-one	N/A
Synonyms	3-Ethyl-4-methyl-2-oxo-3-pyrroline	N/A
CAS Number	766-36-9	[3] [4]
Molecular Formula	C ₇ H ₁₁ NO	[4]
Molecular Weight	125.17 g/mol	[4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	100-104 °C	[2] [5]
Boiling Point	279.0 ± 23.0 °C (Predicted)	N/A
Density	0.977 ± 0.06 g/cm ³ (Predicted)	N/A
Solubility	Slightly soluble in water	[2]
Purity	>98.0% (HPLC)	[6]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Ethyl-4-methyl-3-pyrrolin-2-one**. A summary of available spectroscopic data is provided in Table 2.

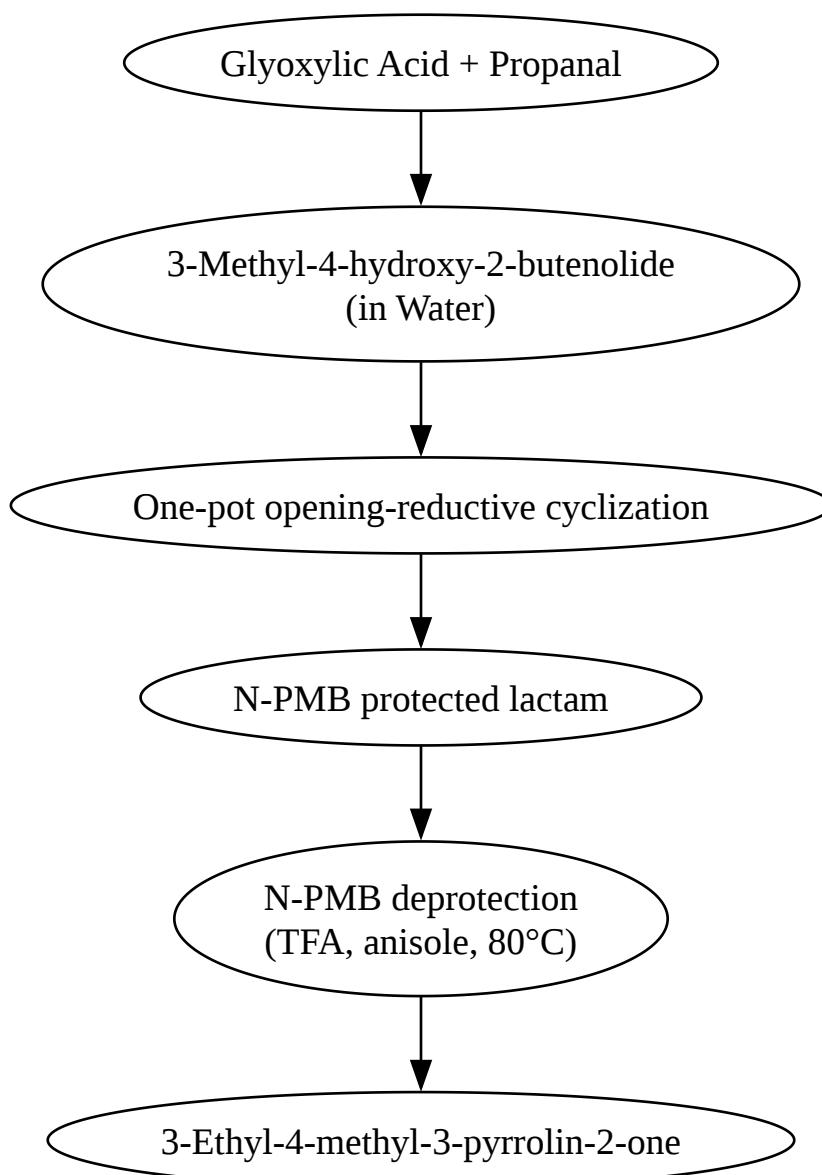
Table 2: Spectroscopic Data for **3-Ethyl-4-methyl-3-pyrrolin-2-one**

Technique	Data Highlights
¹ H NMR	Available through SpectraBase. [7] A published synthesis reports the following peaks: 2.29 (q, $J = 7.5$ Hz, 2 H), 1.91 (s, 3 H), 1.08 (t, $J = 7.5$ Hz, 3 H), 3.58 (s, 2H), 4.54 (s, 2H), 3.79 (s, 3H). [8]
¹³ C NMR	Available through SpectraBase. [9]
IR	A published synthesis reports the following peaks (CHCl_3): 1674, 1217, 763 cm^{-1} . [8]
Mass Spectrometry (MS)	Available through SpectraBase. [10] A published synthesis reports the following high-resolution mass spectrometry (HRMS) data (ESI): m/z calcd for $\text{C}_{12}\text{H}_{14}\text{NO} [\text{M} + \text{H}]^+$: 188.1070; found: 188.1062 (for an intermediate). [8]

Experimental Protocols

Scalable Synthesis of 3-Ethyl-4-methyl-3-pyrrolin-2-one

A practical and scalable four-step synthesis has been developed, which is advantageous for industrial-scale production.[\[8\]](#) The key features of this synthesis are the use of water as a solvent in the initial step and a triflic acid-mediated N-benzyl lactam deprotection.[\[8\]](#)[\[11\]](#)

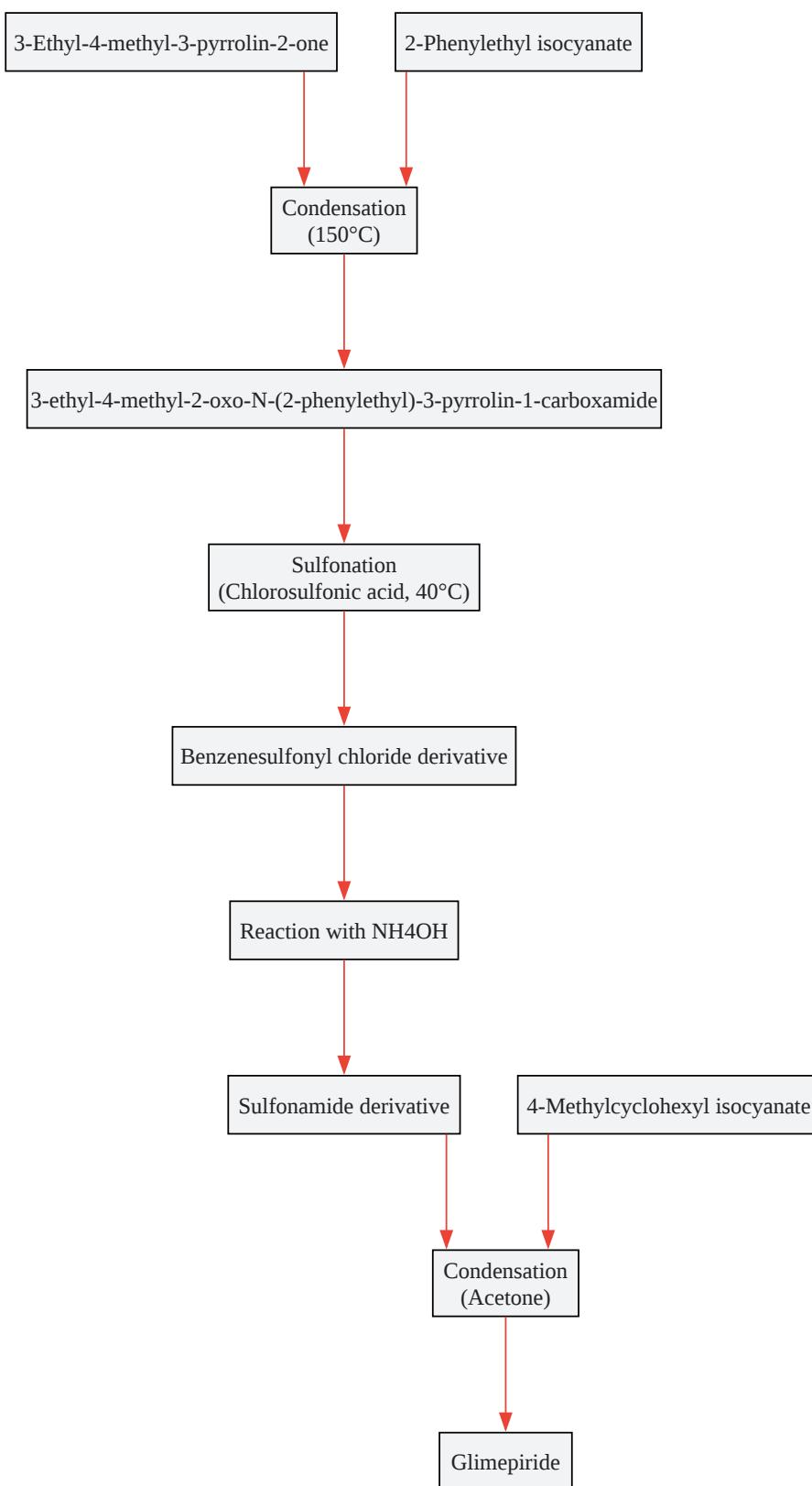


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Caption: Simplified signaling pathway of Glimepiride action.

Synthetic Pathway to Glimepiride

The synthesis of Glimepiride from **3-Ethyl-4-methyl-3-pyrrolin-2-one** involves a multi-step process.

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Caption: Synthesis of Glimepiride from **3-Ethyl-4-methyl-3-pyrrolin-2-one**.

Detailed Synthetic Steps:

- Condensation: **3-Ethyl-4-methyl-3-pyrrolin-2-one** is condensed with 2-phenylethyl isocyanate at 150°C. [12]2. Sulfonation: The resulting carboxamide is then sulfonated using chlorosulfonic acid at 40°C to yield the corresponding benzenesulfonyl chloride. [12]3. Amidation: The sulfonyl chloride is reacted with concentrated ammonium hydroxide to form the sulfonamide. [12]4. Final Condensation: The sulfonamide is finally condensed with 4-methylcyclohexyl isocyanate in acetone to produce Glimepiride. [12]

Other Potential Applications

While the primary application of **3-Ethyl-4-methyl-3-pyrrolin-2-one** is in the pharmaceutical industry as a Glimepiride intermediate, some sources suggest its potential use in other sectors. [13] These include the flavor and fragrance industry, where it may be used as a flavoring agent, and in the development of agrochemicals. [13] However, detailed research and experimental data supporting these applications are not widely available. The broader class of pyrrolinone derivatives has been investigated for various biological activities, including anti-proliferative effects, suggesting a potential for further research into the bioactivity of this specific compound. [14]

Conclusion

3-Ethyl-4-methyl-3-pyrrolin-2-one is a compound of significant interest, particularly in the field of pharmaceutical synthesis. Its well-defined physicochemical properties and established synthetic routes make it a reliable intermediate. The detailed experimental protocols and understanding of its role in the synthesis of Glimepiride provided in this guide are intended to facilitate further research and development involving this important molecule. Future investigations may further elucidate its potential in other areas of chemistry and biology.

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